

A Comparative Guide to Camptothecin-Based Payloads for Antibody-Drug Conjugates

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Compound of Interest

Compound Name: *MP-PEG4-Val-Lys-Gly-7-MAD-MDCPT*

Cat. No.: *B8193231*

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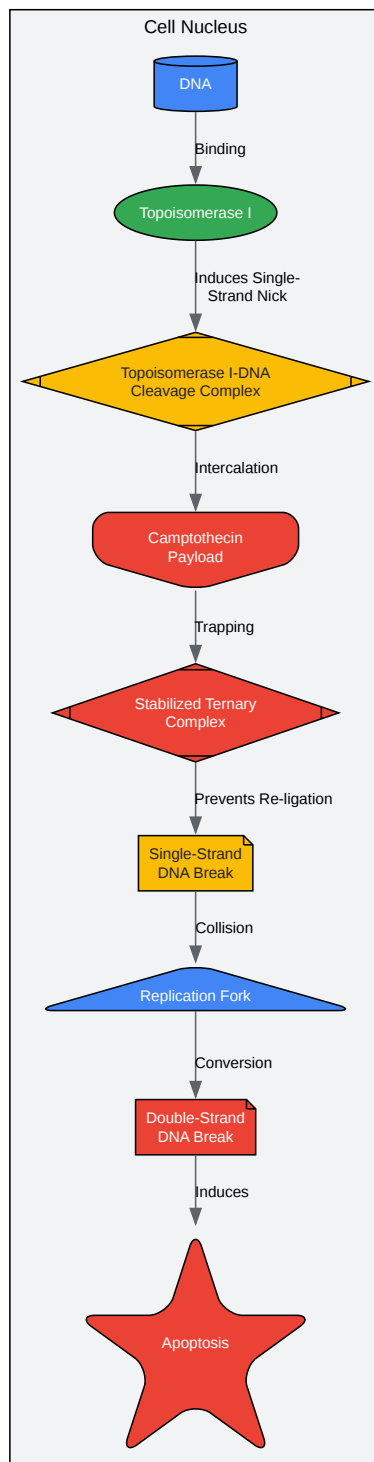
The landscape of antibody-drug conjugates (ADCs) has been significantly shaped by the development of potent cytotoxic payloads. Among these, topoisomerase I inhibitors of the camptothecin family have emerged as a clinically validated and highly promising class of payloads. Their distinct mechanism of action and the ability to induce a "bystander effect" contribute to their therapeutic efficacy.

This guide provides a detailed comparative analysis of the novel drug-linker **MP-PEG4-Val-Lys-Gly-7-MAD-MDCPT** and other prominent camptothecin-based payloads, including deruxtecan (DXd), SN-38, and other novel derivatives. The comparison is based on available preclinical data to assist researchers in making informed decisions for future drug development.

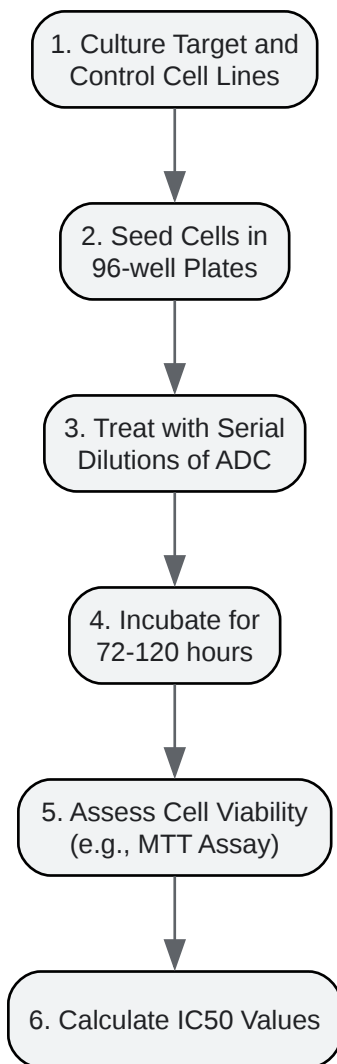
Mechanism of Action: Topoisomerase I Inhibition

Camptothecin and its derivatives exert their cytotoxic effects by targeting topoisomerase I, a nuclear enzyme essential for DNA replication and transcription.^[1] Topoisomerase I relieves torsional stress in DNA by inducing transient single-strand breaks. Camptothecin-based payloads trap the covalent complex between topoisomerase I and DNA, preventing the re-ligation of the DNA strand.^[1] This stabilized complex leads to the accumulation of single-strand breaks, which are converted into lethal double-strand breaks during DNA replication, ultimately triggering apoptotic cell death.^[1]

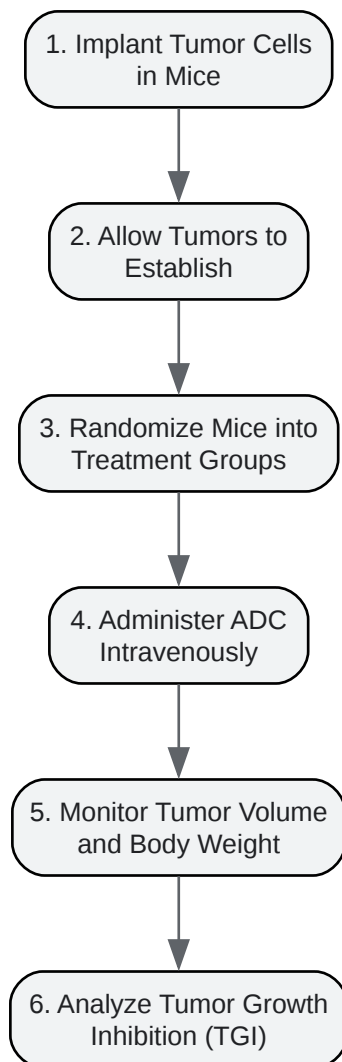
Mechanism of Action of Camptothecin Payloads



In Vitro Cytotoxicity Experimental Workflow



In Vivo Efficacy Experimental Workflow



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References

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